

A Researcher's Technical Guide to Sourcing and Handling 4-(5-Oxazolyl)benzylamine

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 4-(5-Oxazolyl)benzylamine

Cat. No.: B2759546

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Abstract

4-(5-Oxazolyl)benzylamine is a heterocyclic building block of significant interest in medicinal chemistry and drug discovery. Its unique structure, combining a benzylamine moiety with an oxazole ring, makes it a valuable precursor for synthesizing a wide range of complex molecules and potential therapeutic agents. This guide provides an in-depth analysis of the commercial availability of **4-(5-Oxazolyl)benzylamine**, offering critical insights for researchers, chemists, and procurement specialists. We will cover its chemical properties, identify key commercial suppliers, discuss essential quality control considerations for research applications, and briefly touch upon its role in synthetic chemistry.

Introduction: The Significance of 4-(5-Oxazolyl)benzylamine in Research

The pursuit of novel bioactive compounds is a cornerstone of modern pharmaceutical research. Heterocyclic compounds, particularly those containing nitrogen and oxygen, are privileged scaffolds found in a vast number of FDA-approved drugs. The oxazole ring system, a five-membered aromatic heterocycle, is known for its diverse biological activities, including antimicrobial, anti-inflammatory, and anticancer properties^{[1][2][3]}.

Similarly, the benzylamine scaffold is a fundamental component in many pharmaceuticals, contributing to molecular conformation and target binding^[4]. **4-(5-Oxazolyl)benzylamine** merges these two important pharmacophores, presenting a versatile starting point for library

synthesis and lead optimization campaigns. Understanding its commercial landscape is the first critical step for any research program intending to utilize this compound.

Core Chemical & Physical Properties

A thorough understanding of a compound's properties is essential for its handling, storage, and application in experimental work. **4-(5-Oxazolyl)benzylamine** is a solid at room temperature with a molecular weight of 174.20 g/mol [5][6]. Key identifiers and properties are summarized in the table below.

Property	Value	Source(s)
CAS Number	672324-91-3	Parchem, Sunway Pharm[5][6]
Molecular Formula	C ₁₀ H ₁₀ N ₂ O	Sigma-Aldrich, Sunway Pharm[6]
Molecular Weight	174.20	Sigma-Aldrich, Sunway Pharm[6]
IUPAC Name	(4-(Oxazol-5-yl)phenyl)methanamine	Sunway Pharm[6]
Synonyms	4-(5-Oxazolyl)benzenemethanamine	Sunway Pharm[6]
Appearance	Solid	Sigma-Aldrich[7]
SMILES String	NCC1=CC=C(C2=CN=CO2)C=C1	Sigma-Aldrich[7]
InChI Key	KDGPGIRXRWYDQE-UHFFFAOYSA-N	Sigma-Aldrich[7]

The structure of **4-(5-Oxazolyl)benzylamine** is depicted below, highlighting its constituent functional groups.

Caption: Chemical structure of **4-(5-Oxazolyl)benzylamine**.

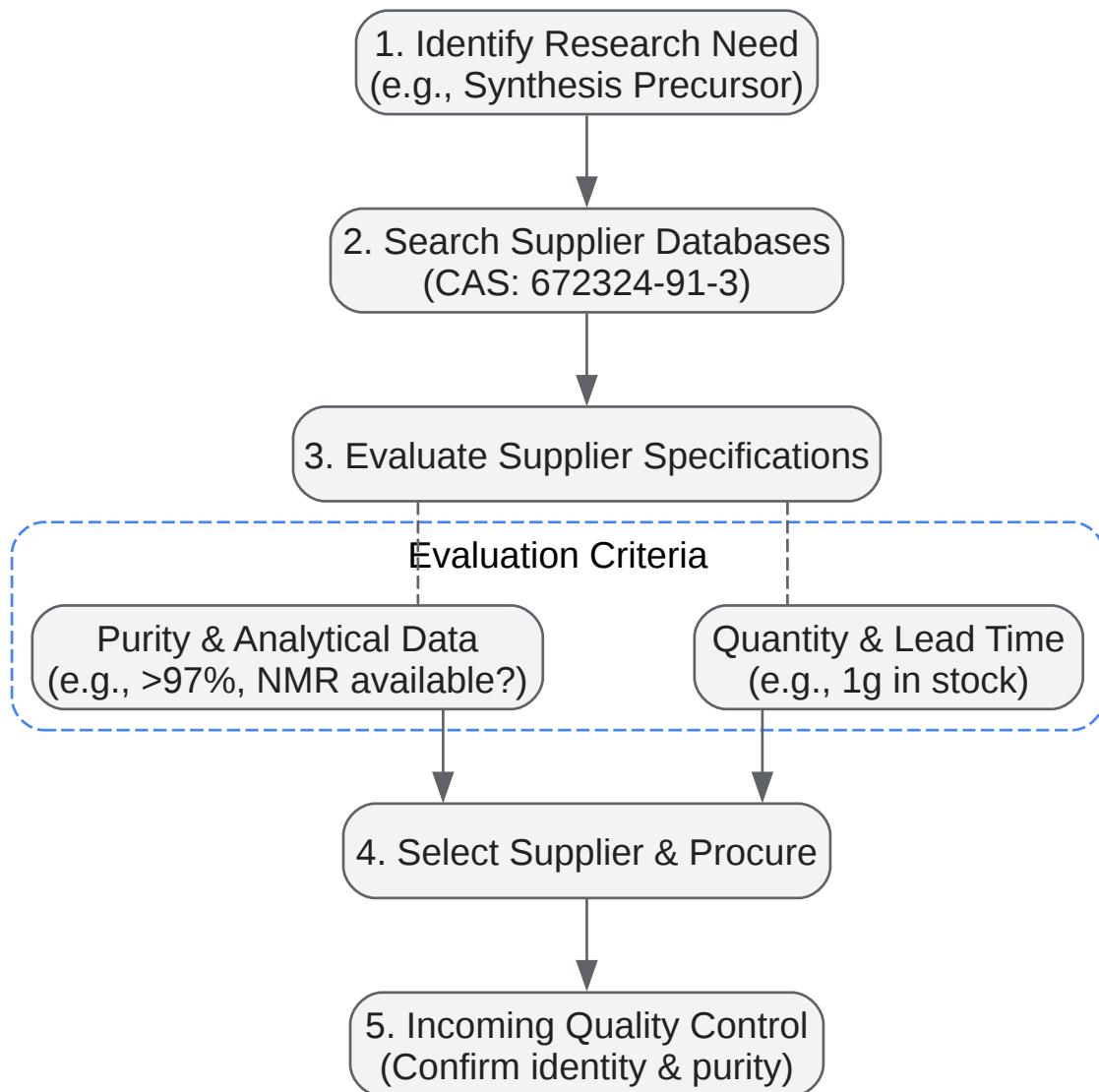
Commercial Availability and Sourcing

The accessibility of a chemical building block is paramount for the timely execution of research projects. **4-(5-Oxazolyl)benzylamine** is available from several specialty chemical suppliers, typically catering to the research and development sector. The availability ranges from milligram-scale for initial screening to gram-scale for synthetic campaigns.

Supplier	Product Number	Purity	Available Quantity	Notes
Sigma-Aldrich	CDS022239	Not specified (AldrichCPR)	50 MG	Sold "as-is"; buyer is responsible for confirming purity.
Sunway Pharm Ltd	CB07207	97%	1g	Certificate of Analysis (CofA) and NMR data available upon request ^[6] .
Parchem	Not specified	Not specified	Bulk quantities	Positioned as a supplier for larger scale and industrial needs ^[5] .

Expert Insight: The choice of supplier often depends on the experimental stage. For initial proof-of-concept reactions or biological screening, a small quantity from a supplier like Sigma-Aldrich may be sufficient. However, it is crucial to note their "AldrichCPR" grade disclaimer, which places the onus of quality verification entirely on the researcher. For later-stage development or reactions where stoichiometry is critical, sourcing from a supplier like Sunway Pharm, which provides a stated purity and analytical data, is the more prudent choice^[6]. For scaling up a synthesis, a bulk chemical supplier such as Parchem would be the appropriate contact^[5].

The following workflow illustrates a logical process for sourcing this chemical for a research project.



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Caption: A typical workflow for sourcing research chemicals.

Safety, Handling, and Quality Control

Proper handling and storage are critical for ensuring the integrity of the compound and the safety of laboratory personnel.

Safety Information: Based on the Globally Harmonized System (GHS) classifications provided by suppliers, **4-(5-Oxazolyl)benzylamine** is considered acutely toxic if swallowed[8].

- GHS Pictogram: GHS06 (Skull and crossbones)[8]
- Signal Word: Danger[8]
- Hazard Statement: H301 - Toxic if swallowed[8]

Recommended Handling Protocol:

- Personal Protective Equipment (PPE): Always handle this compound in a certified chemical fume hood. Wear standard PPE, including a lab coat, safety glasses, and nitrile gloves.
- Dispensing: As it is a solid, avoid creating dust when weighing. Use appropriate weighing tools and clean surfaces immediately after use.
- Disposal: Dispose of unused material and contaminated waste according to institutional and local environmental regulations for toxic chemical waste.

Storage: To maintain its chemical integrity, **4-(5-Oxazolyl)benzylamine** should be stored in a tightly sealed container in a dry environment, as recommended by suppliers[6]. Room temperature storage is generally acceptable[6].

Self-Validating Quality Control (QC): Upon receiving the compound, especially if it is an "as-is" product, it is best practice to perform internal QC.

- Identity Confirmation: Run a simple $^1\text{H-NMR}$ (Proton Nuclear Magnetic Resonance) spectrum and compare it to the expected structure or any data provided by the supplier.
- Purity Assessment: A High-Performance Liquid Chromatography (HPLC) analysis can provide a quantitative measure of purity, which is crucial for reactions requiring precise molar equivalents.

Applications in Synthetic & Medicinal Chemistry

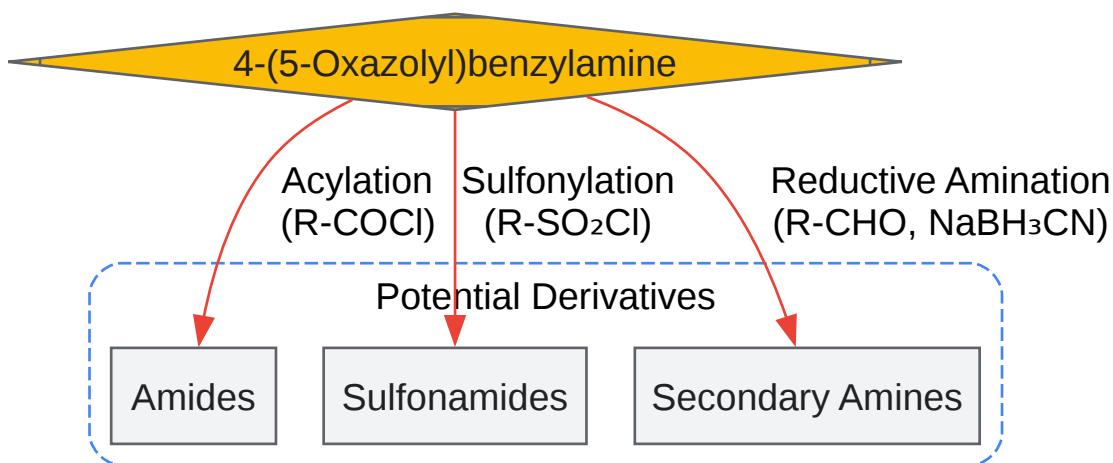
The true value of **4-(5-Oxazolyl)benzylamine** lies in its utility as a synthetic intermediate. The primary amine group is a versatile functional handle for a variety of chemical transformations.

Key Reactions:

- Amide Coupling: The benzylamine can be readily acylated with carboxylic acids, acid chlorides, or anhydrides to form amides, a common linkage in bioactive molecules.
- Reductive Amination: It can react with aldehydes or ketones to form an intermediate imine, which is then reduced to yield a secondary amine.
- Sulfonamide Formation: Reaction with sulfonyl chlorides yields sulfonamides, another important class of compounds in medicinal chemistry[3].

The oxazole core itself is often a target-binding element or a metabolically stable bioisostere for other functional groups. Research into related oxazole-containing structures has shown activities in areas such as antioxidant and antimicrobial applications[1][9].

A generalized scheme illustrating the synthetic utility of this compound is shown below.



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Caption: Synthetic pathways originating from **4-(5-Oxazolyl)benzylamine**.

Conclusion

4-(5-Oxazolyl)benzylamine is a commercially available and highly valuable building block for researchers in drug discovery and organic synthesis. While readily sourced from several suppliers in various quantities, researchers must exercise due diligence in selecting a vendor whose product specifications (purity, available data) align with their experimental needs. Adherence to strict safety and handling protocols is mandatory due to the compound's acute oral toxicity. By leveraging this guide, scientists can confidently and safely incorporate **4-(5-Oxazolyl)benzylamine** into their research endeavors, accelerating the discovery of novel chemical entities.

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